

An In-Depth Technical Guide to 4-Phenoxybenzoic Acid: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 4-[(4-phenoxybenzoyl)amino]benzoic acid

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

4-Phenoxybenzoic acid, a versatile aromatic carboxylic acid, serves as a critical building block in a multitude of applications, ranging from pharmaceutical synthesis to advanced polymer chemistry. This guide provides a comprehensive overview of its chemical identity, including its IUPAC name and various synonyms, alongside a detailed exploration of its physicochemical properties. Furthermore, this document outlines established synthetic protocols, delves into its significant roles in drug development and other industrial applications, and offers insights into its biochemical interactions.

Chemical Identity and Nomenclature

The compound frequently referred to in scientific literature and chemical commerce as p-phenoxybenzoic acid is systematically named according to the International Union of Pure and

Applied Chemistry (IUPAC) nomenclature.

IUPAC Name: 4-phenoxybenzoic acid[1]

This nomenclature precisely describes a benzoic acid molecule where a phenoxy group is attached to the fourth carbon atom (the para position) of the benzene ring, relative to the carboxyl group.

Synonyms:

The compound is also known by a variety of synonyms, which are frequently encountered in technical literature, patents, and commercial listings. A comprehensive, though not exhaustive, list is provided below for ease of reference.

Common Synonyms	Systematic & Other Names
p-Phenoxybenzoic acid[1]	Benzoic acid, 4-phenoxy-[1]
4-Carboxydiphenyl ether[1][2]	Diphenyl ether 4-carboxylic acid[1][3]
4-Carboxybiphenyl ether[1]	Benzoic acid, p-phenoxy-[1]
4-PhOC ₆ H ₄ COOH[1]	4-(phenoxy)benzoic acid[1]
NSC-246039[1]	K7YP1JL5BZ[1]

Physicochemical Properties

A thorough understanding of the physical and chemical properties of 4-phenoxybenzoic acid is fundamental to its application in research and development.

Property	Value	Reference
Molecular Formula	C13H10O3	[1][2]
Molecular Weight	214.22 g/mol	[1]
CAS Number	2215-77-2	[1][3]
Appearance	White to off-white crystalline powder	[2][4]
Melting Point	163-165 °C	[4]
pKa	4.57 (at 25°C)	[4]
Solubility	Slightly soluble in water, more soluble in organic solvents like methanol and acetone.	[4][5]

Synthesis Methodologies

Several synthetic routes to 4-phenoxybenzoic acid have been established, with the choice of method often depending on the desired scale, purity requirements, and available starting materials. Two prevalent methods are detailed below.

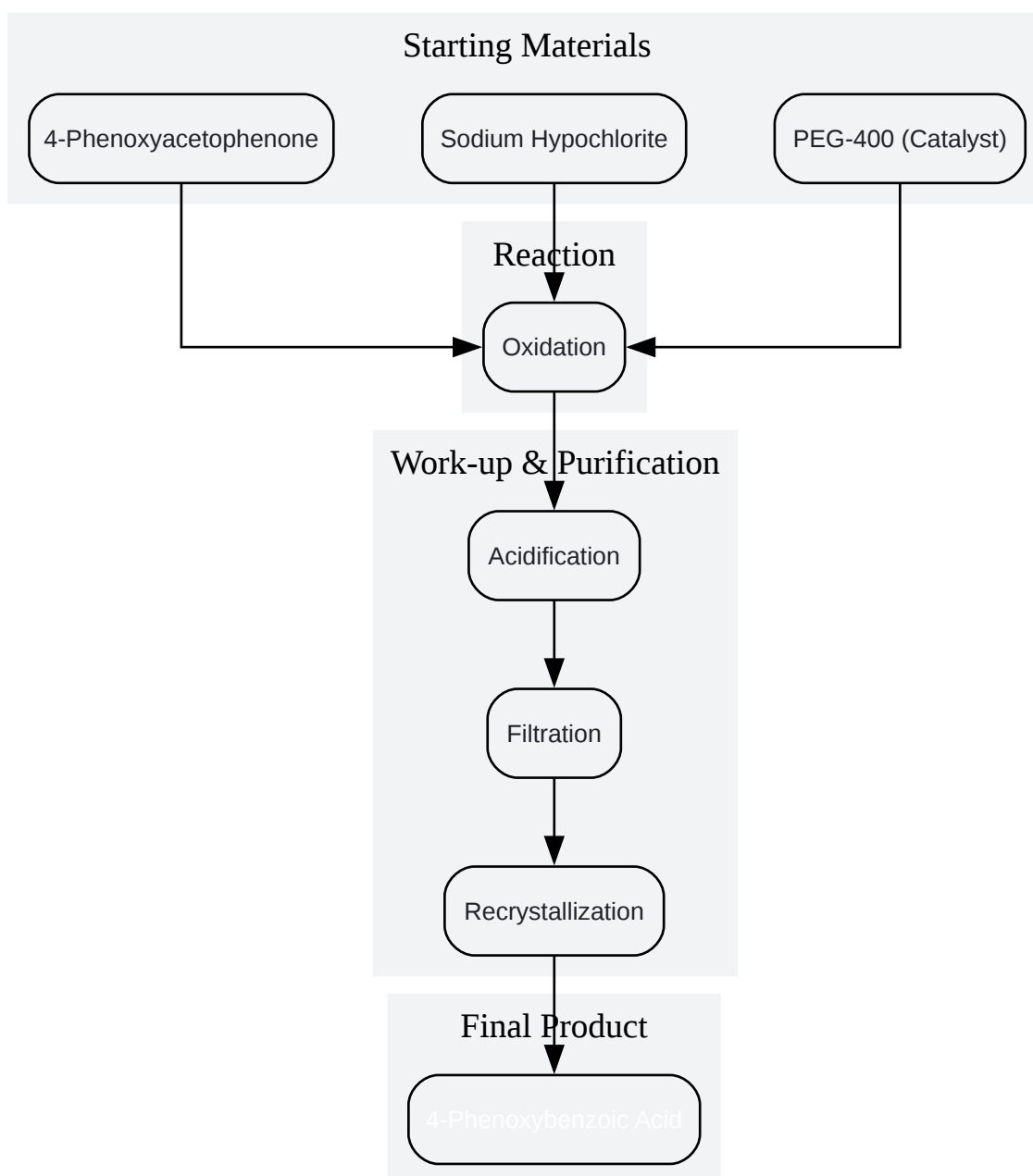
Oxidation of 4-Phenoxyacetophenone

This method involves the oxidation of 4-phenoxyacetophenone using an oxidizing agent such as sodium hypochlorite, often in the presence of a phase transfer catalyst like polyethylene glycol (PEG)-400.[4][6]

Experimental Protocol:

- **Reaction Setup:** In a suitable reaction vessel, charge 4-phenoxyacetophenone and the phase transfer catalyst (e.g., PEG-400).
- **Oxidant Addition:** Slowly add a solution of sodium hypochlorite to the reaction mixture while maintaining the pH between 12 and 13.[4] The effective chlorine content of the sodium hypochlorite should be greater than 15%.[4]

- Reaction Monitoring: Monitor the progress of the reaction by a suitable analytical technique, such as thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- Work-up: Upon completion, cool the reaction mixture and acidify with a mineral acid (e.g., hydrochloric acid) to a pH of 1 to precipitate the crude 4-phenoxybenzoic acid.[6]
- Purification: Filter the crude product, wash with water, and recrystallize from a suitable solvent, such as ethanol, to obtain the purified product.[6]



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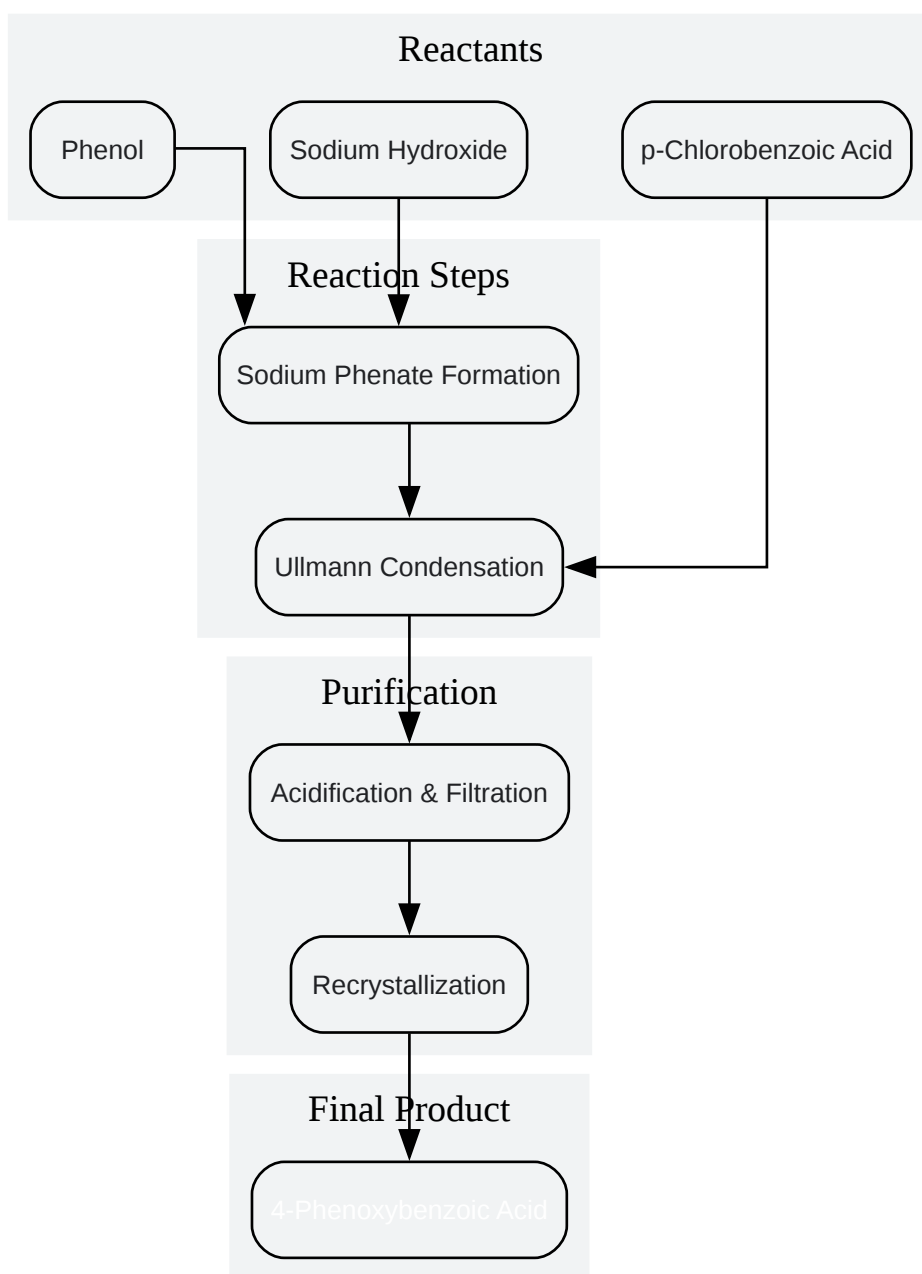
Caption: Oxidation of 4-Phenoxyacetophenone Workflow.

Ullmann Condensation

This classical method involves the copper-catalyzed condensation of a phenol with a para-halobenzoic acid. A specific example is the reaction of sodium phenate with p-chlorobenzoic acid.[6]

Experimental Protocol:

- **Formation of Sodium Phenate:** React phenol with sodium hydroxide in water at an elevated temperature (e.g., 60°C) to form sodium phenate.[6]
- **Condensation Reaction:** In a separate reaction vessel, charge p-chlorobenzoic acid and a high-boiling solvent such as tetralin.[6] Heat the mixture to approximately 150°C.[6]
- **Addition of Sodium Phenate:** Slowly add the prepared sodium phenate solution to the hot mixture. Water is azeotropically removed during the addition.[6]
- **Reaction Completion and Work-up:** After the addition is complete, maintain the reaction at temperature for several hours.[6] Cool the reaction mixture, and add water to dissolve the inorganic salts.
- **Isolation and Purification:** Filter the solid product, wash with water, and then acidify with concentrated hydrochloric acid to a pH of 1 to yield crude 4-phenoxybenzoic acid.[6] Further purification can be achieved by recrystallization from a suitable solvent like 95% ethanol.[6]



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Caption: Ullmann Condensation Synthesis Workflow.

Applications in Drug Development and Industry

4-Phenoxybenzoic acid's unique chemical structure makes it a valuable intermediate in several high-value applications.

Pharmaceutical Intermediate

The compound is a key precursor in the synthesis of various pharmaceuticals.[2][7] Its structure allows for the introduction of specific functional groups necessary for biological activity.

- **Antibiotics:** It serves as an intermediate in the synthesis of certain antibiotics, where its structure is incorporated to achieve potent antibacterial activity.[7]
- **Anti-inflammatory Drugs:** The chemical properties of 4-phenoxybenzoic acid enable the creation of molecules that can effectively target inflammatory pathways.[7]
- **Antiviral Agents:** Some derivatives of hydroxybenzoic acids have been investigated for their antiviral properties, including activity against hepatitis B.[8]
- **Enzyme Inhibition:** It is utilized in biochemical research focused on enzyme inhibition, providing insights into metabolic pathways and potential therapeutic targets.[2] It has been shown to block the DNA binding of the human papillomavirus (HPV) E2 protein.[4]

Polymer Chemistry

4-Phenoxybenzoic acid is used in the production of specialty polymers, where it can enhance properties such as thermal stability and chemical resistance.[2] For instance, 4-(4-phenoxyphenoxy)benzoic acid, a related derivative, is a monomer for producing polyether ether ketone (PEEK), a high-performance thermoplastic.[9]

Agrochemicals

In the agrochemical industry, 4-phenoxybenzoic acid is employed in the formulation of herbicides and fungicides.[2]

Conclusion

4-Phenoxybenzoic acid is a compound of significant industrial and academic interest. Its well-defined chemical properties and versatile reactivity make it an indispensable tool for chemists and pharmacologists. The synthetic methodologies are robust and scalable, ensuring its availability for a wide range of applications. As research continues to uncover new therapeutic targets and material requirements, the demand for and applications of 4-phenoxybenzoic acid and its derivatives are poised to expand.

- 9. EP1454891A1 - Process for preparation of 4-(4-phenoxyphenoxy) benzoic acid by oxidation of 1-(4-methylphenoxy)-4-phenoxybenzene - Google Patents [patents.google.com]
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